

Osoresnontrine research use only protocols

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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Osoresnontrine Basic Research Data

The table below summarizes the key available data for research planning [1] [2] [3]:

Property	Specification
CAS Number	1189767-28-9 [1] [2]
Molecular Formula	C ₁₆ H ₁₇ N ₅ O ₂ [1] [2]
Molecular Weight	311.34 g/mol [1] [2]
Purity	>98% [1]
Form	Solid [1]
Recommended Storage	-20°C [1]
Solubility (Stock Solution)	Soluble in DMSO to >100 mM [1]

Biological Activity and Pharmacological Profile

Target and Mechanism of Action

Osoresnontrine is a **potent and selective inhibitor** of the high-affinity cGMP-specific 3',5'-cyclic phosphodiesterase 9A (PDE9A) [2]. By inhibiting PDE9A, it blocks the degradation of the second messenger cyclic guanosine monophosphate (cGMP), thereby increasing cGMP levels in the brain. This amplifies downstream cGMP signaling, which is known to facilitate synaptic plasticity and long-term potentiation (LTP), mechanisms underlying learning and memory [4].

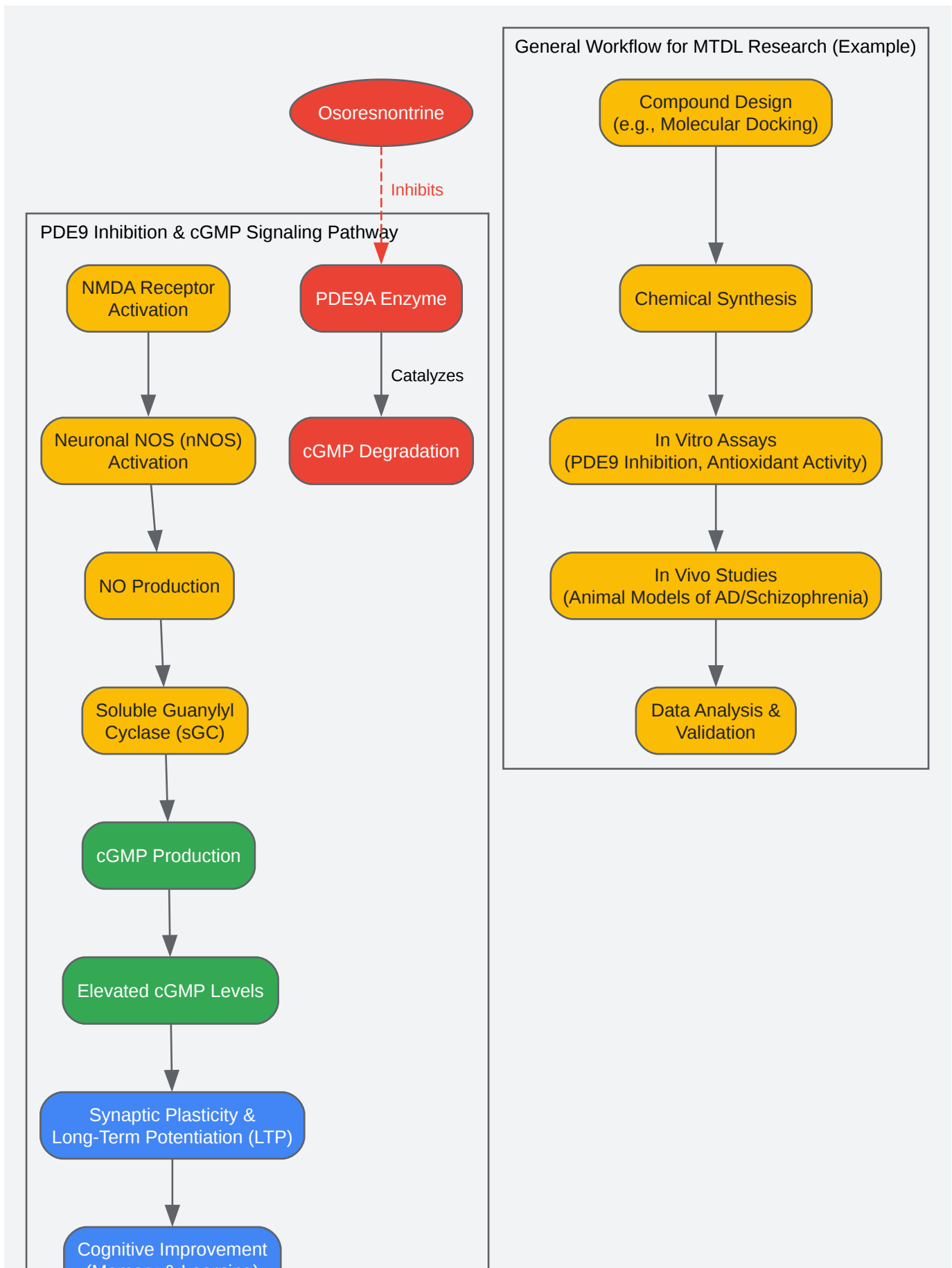
Selectivity and Potency

The table below details its inhibitory activity (IC_{50}) against various PDE enzymes, highlighting its high selectivity for PDE9A [1] [3]:

Enzyme	IC_{50} Value
PDE9A	52 nM [1] [3]
PDE1C	1.0 μ M [1] [3]
PDE1A	1.4 μ M [1] [3]
PDE2A	>10 μ M [1]
PDE3A	>10 μ M [1]
PDE4B	>10 μ M [1]
PDE5A	>10 μ M [1]
PDE6AB	>10 μ M [1]
PDE7A	>10 μ M [1]
PDE10A	>10 μ M [1]

Signaling Pathway and Experimental Workflow

The following diagram illustrates the core neuronal signaling pathway affected by **Osoresnontrine** and a general workflow for a related research approach, based on studies of PDE9 inhibition and multi-target drug discovery [4].





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Guidance for Protocol Development

Since explicit protocols are unavailable, you can develop your own based on the compound's properties and standard methods for PDE inhibitors.

- **In Vitro PDE Inhibition Assay:** A typical protocol involves incubating recombinant human PDE9A enzyme with a substrate like cGMP in an appropriate buffer. The reaction is started by adding the enzyme, stopped after a set time, and the amount of phosphate produced is measured to determine enzymatic activity. **Osoresnontrine** would be pre-incubated with the enzyme, and its IC₅₀ can be determined by testing a range of concentrations (e.g., 1 nM to 10 μM) [4].
- **Cellular and In Vivo Studies:** For cell-based studies, prepare a stock solution in DMSO and dilute it in the cell culture medium, ensuring the final DMSO concentration is low (e.g., <0.1%). For animal studies (e.g., rodent models of Alzheimer's or schizophrenia), common vehicles include suspensions of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, sonicated to achieve a clear solution [3].

Important Considerations for Researchers

- **Handling and Storage:** Always follow the manufacturer's instructions. The product is shipped on blue ice and should be stored at **-20°C** upon receipt. Aliquot the stock solution to avoid repeated freeze-thaw cycles [1].
- **Intended Use:** All commercial sources emphasize that **Osoresnontrine** is "**FOR RESEARCH USE ONLY. NOT FOR USE IN DIAGNOSTIC OR THERAPEUTIC PROCEDURES.**" [1] [3]
- **Biosafety:** Adhere to standard laboratory safety protocols for handling synthetic small molecules. Use personal protective equipment and work in a fume hood when preparing stock solutions.

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References

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4. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]

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